

Navigating the Safe Disposal of 19-Norprogesterone: A Procedural Guide

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Compound of Interest

Compound Name: **19-Norprogesterone**

Cat. No.: **B1209251**

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For researchers and drug development professionals, the proper disposal of synthetic hormones like **19-norprogesterone** is a critical component of laboratory safety and environmental responsibility. As a potent progestin, **19-norprogesterone** and its associated waste must be managed as hazardous chemical waste to prevent environmental contamination and ensure regulatory compliance. This guide provides a step-by-step protocol for the safe handling and disposal of **19-norprogesterone**, synthesized from established guidelines for steroid hormones and chemical waste management.

Quantitative Data and Regulatory Limits

Specific quantitative limits for the disposal of **19-norprogesterone** are not readily available in public resources. Disposal regulations are often based on the classification of the waste as hazardous, rather than specific concentration thresholds for this particular compound. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and local regulations for specific requirements.

| Data Point | Value | Source |
|-----------------------------------|---------------|---|
| Reportable Quantity (RQ) | Not specified | Consult local regulations |
| Concentration Limits for Disposal | Not specified | Consult local regulations |
| Waste Codes | Not specified | To be assigned by the user in consultation with waste disposal authorities. [1] |

Step-by-Step Disposal Protocol for 19-Norprogesterone

This protocol outlines the essential procedures for the safe disposal of **19-norprogesterone** from a laboratory setting. Adherence to these steps is crucial for minimizing exposure risks and ensuring compliant waste management.

Phase 1: Segregation and Containerization

- Designate a Hazardous Waste Container: Use a dedicated, leak-proof, and sealable container for all **19-norprogesterone** waste. The container material should be compatible with the chemical and any solvents used.[\[2\]](#)
- Proper Labeling: Clearly label the container with "Hazardous Waste," the chemical name "**19-Norprogesterone**," and any associated hazard symbols.[\[2\]](#)
- Waste Segregation: Do not mix **19-norprogesterone** waste with other chemical waste streams unless compatibility has been confirmed.[\[2\]](#) All materials that have come into contact with **19-norprogesterone**, including personal protective equipment (PPE) like gloves and gowns, as well as lab supplies such as weighing papers and pipette tips, must be disposed of as hazardous waste.[\[2\]](#)[\[3\]](#)

Phase 2: Decontamination of Reusable Equipment

- Solvent Rinse: Decontaminate glassware and other reusable equipment by rinsing with a suitable solvent, such as ethanol or acetone, to dissolve any residual compound.[\[2\]](#)

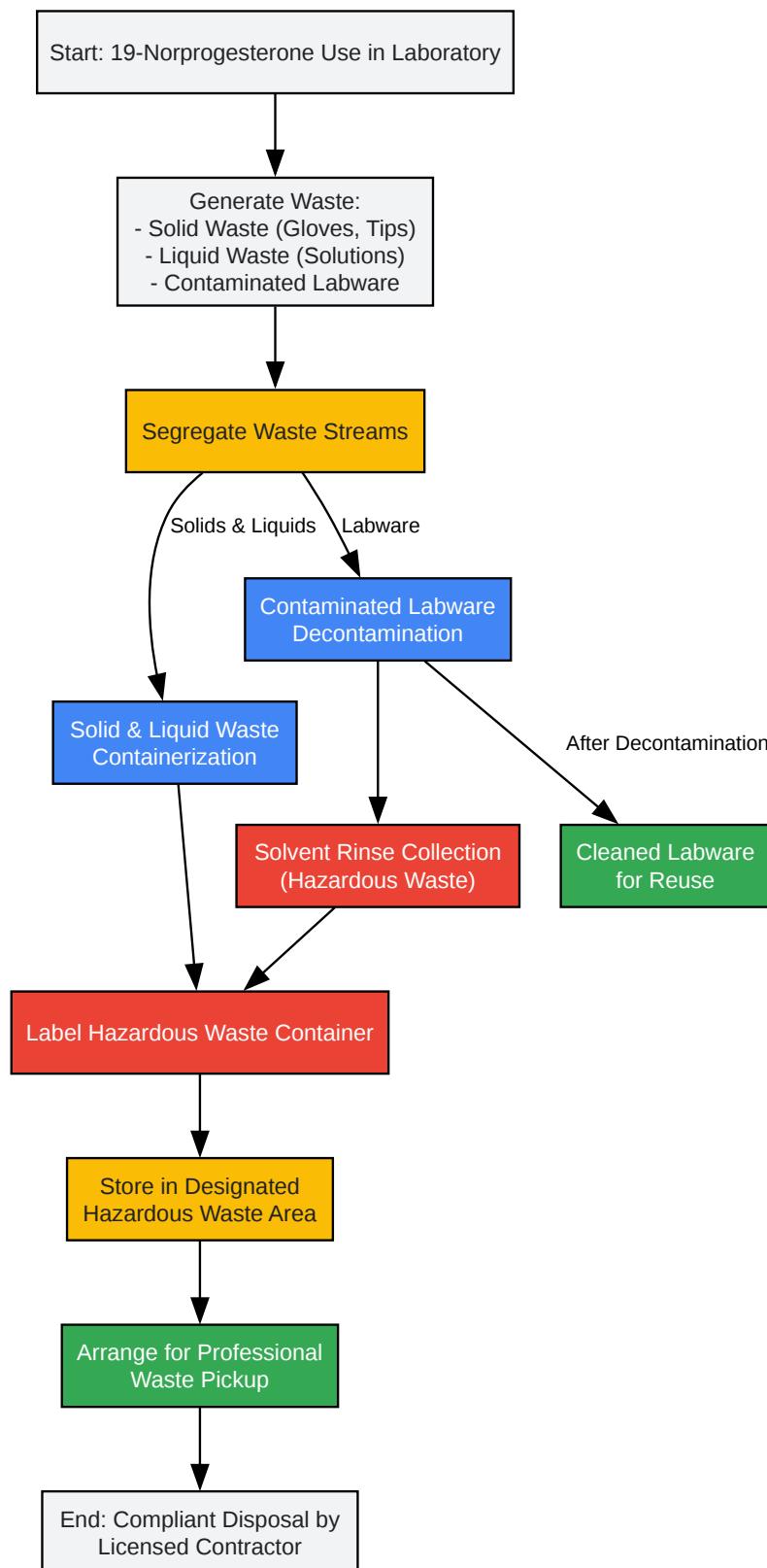
- Collect Rinsate: The solvent rinse containing dissolved **19-norprogesterone** must be collected and disposed of as hazardous waste in the designated container.[2]
- Secondary Wash: After the initial solvent rinse, wash the labware with soap and water.[2]

Phase 3: Final Disposal

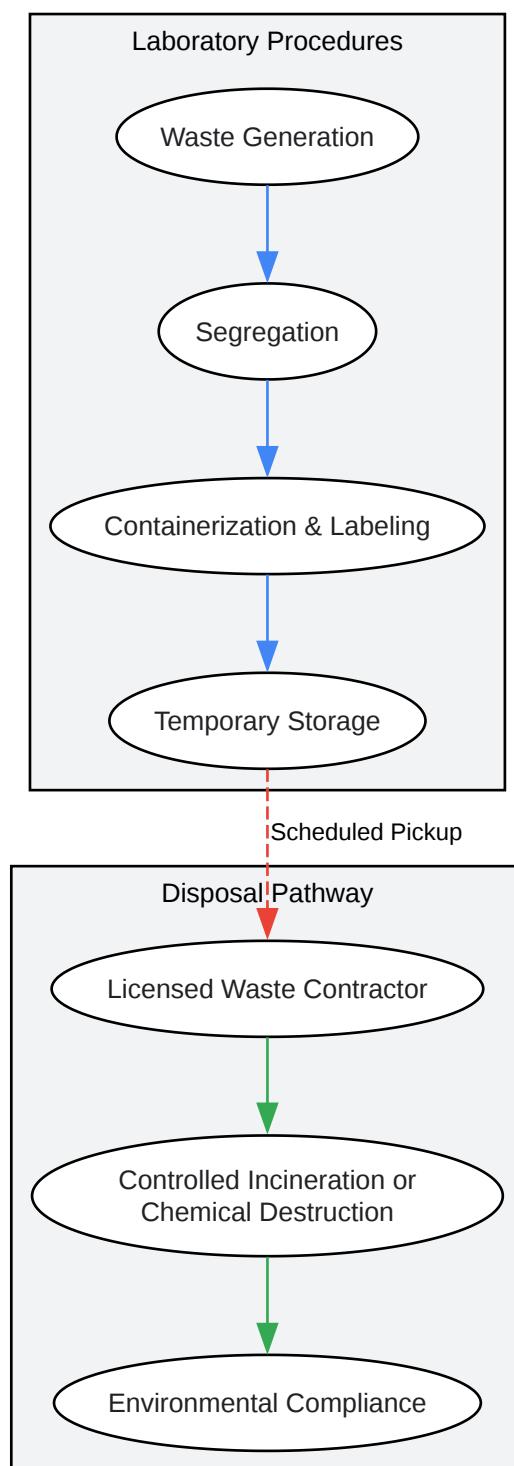
- Licensed Disposal Service: The ultimate disposal of **19-norprogesterone** waste must be handled by a licensed chemical destruction plant or through controlled incineration with flue gas scrubbing.[4] Do not discharge **19-norprogesterone** waste into sewer systems.[4]
- Arrange for Pickup: Coordinate with your institution's EHS department to arrange for the collection of the hazardous waste by a licensed environmental waste management contractor.[2]
- Documentation: Complete all necessary paperwork and documentation for the waste disposal in accordance with institutional and regulatory requirements.[2]

Experimental Workflow and Disposal Pathway

The following diagrams illustrate the logical flow of the disposal process for **19-norprogesterone** waste, from initial handling to final disposal.

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Caption: Workflow for **19-Norprogesterone** Waste Management.



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Caption: **19-Norprogesterone Disposal Signaling Pathway.**

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